

An In-depth Technical Guide to Boc-4-acetyl-L-phenylalanine

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Compound of Interest

Compound Name: *Boc-4-acetyl-L-phenylalanine*

Cat. No.: *B581905*

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Introduction

Boc-4-acetyl-L-phenylalanine is a synthetically modified, non-proteinogenic amino acid. As a derivative of the essential amino acid L-phenylalanine, it possesses a unique chemical structure characterized by a tert-butyloxycarbonyl (Boc) protecting group on the α -amino group and an acetyl group at the para-position of the phenyl ring. This strategic functionalization makes it a valuable building block in peptide synthesis and drug discovery. The Boc group provides a stable yet readily cleavable protecting element for the amine, essential for controlled, stepwise peptide elongation. The acetyl moiety on the phenyl ring introduces a keto group, which can serve as a versatile chemical handle for various bioconjugation strategies, for studying protein-protein interactions, or for designing novel therapeutic agents. This guide provides a comprehensive overview of the available technical data, synthesis protocols, and potential applications of **Boc-4-acetyl-L-phenylalanine** and its closely related analogs.

Physicochemical Properties

While specific experimental data for **Boc-4-acetyl-L-phenylalanine** is not readily available in the public domain, the properties of its corresponding D-isomer, the related Boc-4-(acetyl-amino)-L-phenylalanine, and the unprotected 4-acetyl-L-phenylalanine provide valuable insights.

Table 1: Physicochemical Data of Boc-4-acetyl-D-phenylalanine[1]

Property	Value
Synonyms	Boc-D-Phe(4-Ac)-OH, (R)-Boc-2-amino-3-(4-acetylphenyl)propionic acid
CAS Number	1212921-46-4
Molecular Formula	C ₁₆ H ₂₁ NO ₅
Molecular Weight	307.34 g/mol
Appearance	Pale yellow solid
Purity	≥ 99% (HPLC)
Storage Conditions	2 - 8 °C

Table 2: Physicochemical Data of Boc-4-(acetyl-amino)-L-phenylalanine[2]

Property	Value
Synonyms	Boc-L-Phe(4-NHAc)-OH, Boc-Phe(4-NHAc)-OH
CAS Number	114117-42-9
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₅
Molecular Weight	322.36 g/mol
Appearance	Off-white powder
Purity	≥ 98% (HPLC)
Optical Rotation	[α] _D ²⁵ = +23.7 ± 2° (c=2.64 in MeOH)
Storage Conditions	0 - 8 °C

Table 3: Physicochemical Data of 4-Acetyl-L-phenylalanine[3]

Property	Value
Synonyms	p-acetyl-L-phenylalanine, (2S)-3-(4-acetylphenyl)-2-aminopropanoic acid
CAS Number	122555-04-8
Molecular Formula	C ₁₁ H ₁₃ NO ₃
Molecular Weight	207.23 g/mol
XLogP3-AA	-1.4
Exact Mass	207.08954328 Da

Synthesis and Experimental Protocols

The synthesis of **Boc-4-acetyl-L-phenylalanine** can be conceptually approached in two main stages: the synthesis of the core amino acid, 4-acetyl-L-phenylalanine, followed by the protection of the α -amino group with a Boc moiety.

Protocol 1: General Procedure for Boc Protection of an Amino Acid

This protocol is a generalized procedure for the N-terminal protection of an amino acid using di-tert-butyl dicarbonate (Boc anhydride).^{[4][5]}

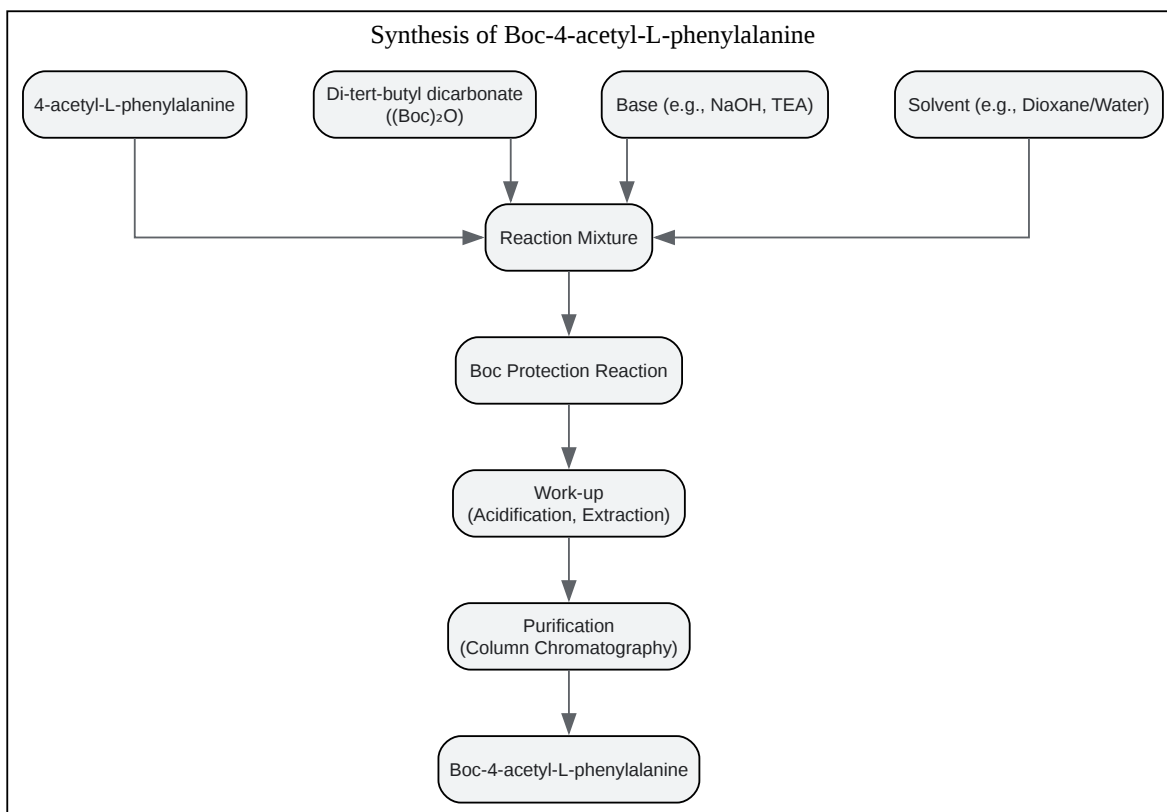
Materials:

- 4-acetyl-L-phenylalanine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH) or Triethylamine (TEA)
- Solvent (e.g., 1,4-dioxane/water, THF, or DCM)
- Hydrochloric acid (HCl) for acidification
- Ethyl acetate or other suitable organic solvent for extraction

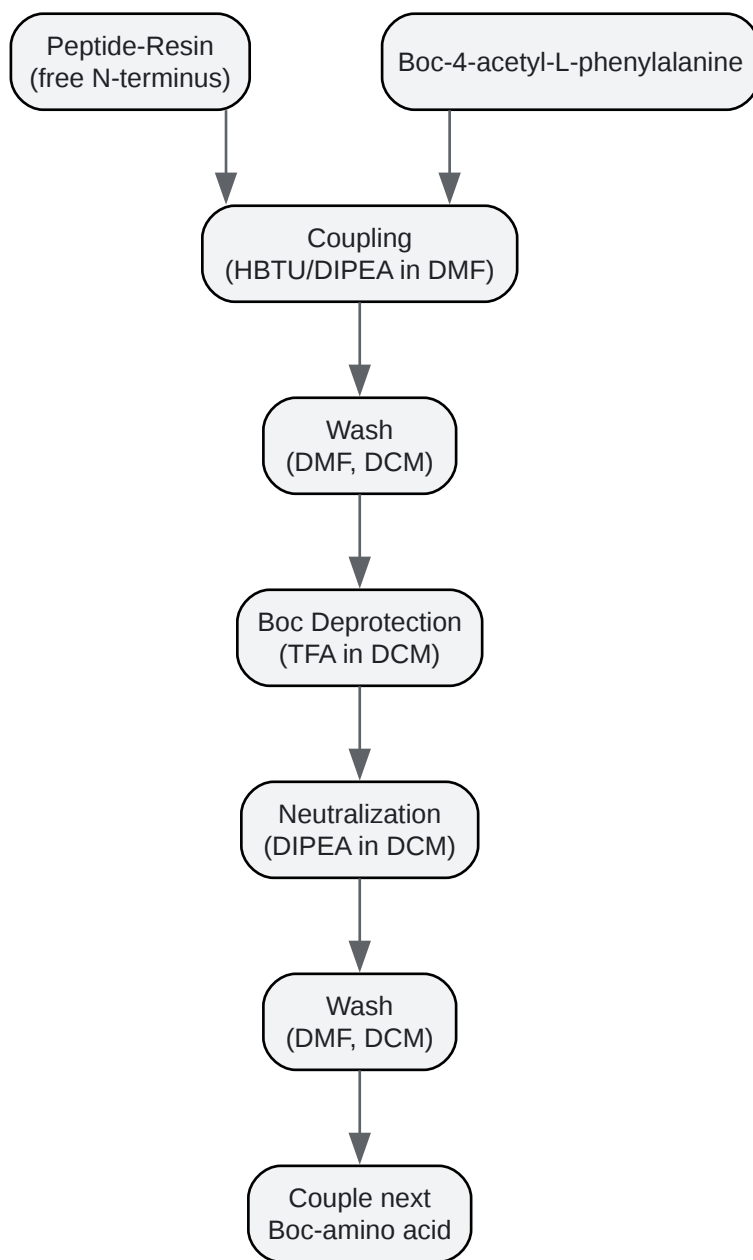
- Brine
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Dissolve 4-acetyl-L-phenylalanine in the chosen solvent system (e.g., a mixture of 1,4-dioxane and water).
- Add a base such as sodium hydroxide or triethylamine to the solution to deprotonate the amino group.
- Slowly add di-tert-butyl dicarbonate (typically 1.1-1.5 equivalents) to the reaction mixture while stirring.
- Allow the reaction to proceed at room temperature for several hours or overnight. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the organic solvent under reduced pressure.
- Acidify the aqueous residue to a pH of approximately 2-3 with a dilute solution of hydrochloric acid.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate or magnesium sulfate, and filter.
- Evaporate the solvent under reduced pressure to yield the crude **Boc-4-acetyl-L-phenylalanine**.
- The product can be further purified by column chromatography on silica gel if necessary.



Incorporation of Boc-4-acetyl-L-phenylalanine in SPPS



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- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-4-acetyl-L-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581905#what-is-boc-4-acetyl-l-phenylalanine]

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